

Navigating the Landscape of Difluorophenyl-Substituted Pyridinamines: A Technical Guide

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Compound of Interest

Compound Name: 4-(3,5-Difluorophenyl)pyridin-3-amine

CAS No.: 1374665-04-9

Cat. No.: B3100755

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Executive Summary

The synthesis and application of fluorinated heterocyclic compounds are of paramount importance in modern medicinal chemistry. The introduction of fluorine atoms can significantly modulate the physicochemical and pharmacokinetic properties of a molecule, often leading to enhanced metabolic stability, binding affinity, and bioavailability. This guide focuses on a specific building block, **4-(3,5-Difluorophenyl)pyridin-3-amine**, and its closely related, more extensively documented isomer, 5-(3,5-Difluorophenyl)pyridin-3-amine. While a definitive CAS number and extensive literature for the 4-substituted isomer are not readily available in public databases, this document provides a comprehensive overview of the synthesis, properties, and applications of the 5-substituted isomer as a valuable structural analog.

Isomer Identification and CAS Number

A crucial first step in chemical procurement and research is the accurate identification of the compound of interest through its Chemical Abstracts Service (CAS) number. An extensive

search for **4-(3,5-Difluorophenyl)pyridin-3-amine** did not yield a consistently reported and verified CAS number.

Conversely, the isomeric compound, 5-(3,5-Difluorophenyl)pyridin-3-amine, is well-documented and commercially available.

Table 1: Compound Identification

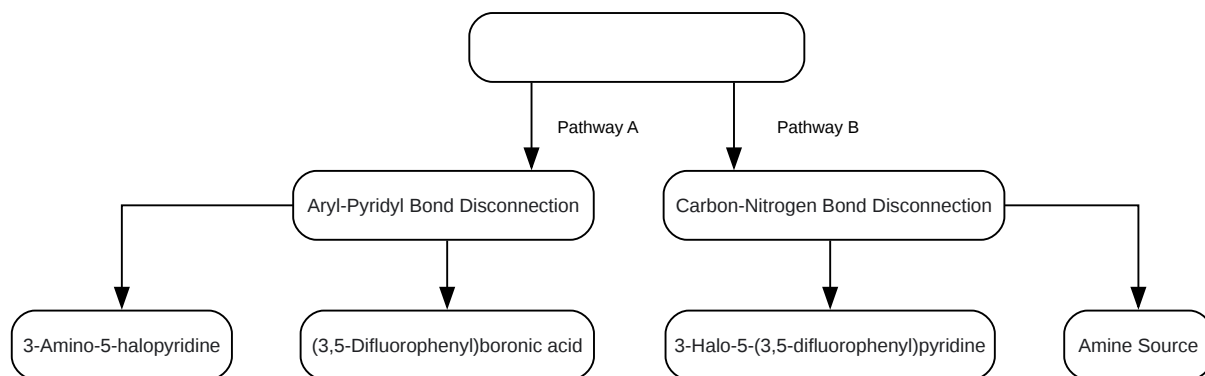
Compound Name	CAS Number	Molecular Formula	Molecular Weight
5-(3,5-Difluorophenyl)pyridin-3-amine	1225914-83-9[1]	C ₁₁ H ₈ F ₂ N ₂	206.19 g/mol [1]

For the remainder of this guide, the focus will be on the technical details of 5-(3,5-Difluorophenyl)pyridin-3-amine as a representative difluorophenyl-substituted pyridinamine.

Synthetic Strategies: Constructing the Core Scaffold

The synthesis of 5-(3,5-Difluorophenyl)pyridin-3-amine and its analogs relies on established and robust cross-coupling methodologies. A retrosynthetic analysis reveals two primary disconnection points: the C-C bond between the pyridine and phenyl rings, and the C-N bond of the amine group.

Retrosynthetic Analysis



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Caption: Retrosynthetic pathways for 5-(3,5-Difluorophenyl)pyridin-3-amine.

Pathway A: Suzuki Cross-Coupling

The Suzuki cross-coupling reaction is a powerful and widely employed method for the formation of C-C bonds.^[1] This approach involves the palladium-catalyzed reaction between a pyridine derivative and a boronic acid.

Experimental Protocol: Suzuki Cross-Coupling

- **Reaction Setup:** To an oven-dried flask, add 5-bromo-3-aminopyridine (1.0 eq), (3,5-difluorophenyl)boronic acid (1.2 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq), and a base, for instance, potassium carbonate (2.0 eq).
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of dioxane and water (4:1).
- **Reaction Conditions:** Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at 80-100 °C for 4-12 hours.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- **Work-up:** Upon completion, cool the reaction to room temperature, dilute with water, and extract with an organic solvent like ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Pathway B: Buchwald-Hartwig Amination

The Buchwald-Hartwig amination provides an alternative route, focusing on the formation of the C-N bond in the final step.^[1] This palladium-catalyzed cross-coupling reaction joins an aryl halide with an amine.

Experimental Protocol: Buchwald-Hartwig Amination

- **Reaction Setup:** In a glovebox or under an inert atmosphere, combine 3-bromo-5-(3,5-difluorophenyl)pyridine (1.0 eq), a palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 0.02 eq), a suitable phosphine ligand like Xantphos (0.04 eq), and a base such as sodium tert-butoxide (1.4 eq).
- **Amine Source:** Add a source of ammonia or a protected amine.
- **Solvent:** Add an anhydrous, degassed solvent such as toluene or dioxane.
- **Reaction Conditions:** Heat the mixture to 80-110 °C and stir for 12-24 hours.
- **Monitoring and Work-up:** Follow the same procedure as described for the Suzuki coupling.
- **Purification:** Purify the product via column chromatography.

Physicochemical Properties and Handling

Understanding the properties of 5-(3,5-difluorophenyl)pyridin-3-amine is essential for its proper handling, storage, and application in experimental design.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₁ H ₈ F ₂ N ₂	[2]
Molecular Weight	206.19 g/mol	[2]
Appearance	Solid	N/A
Storage	Sealed in dry, 2-8°C	[2]

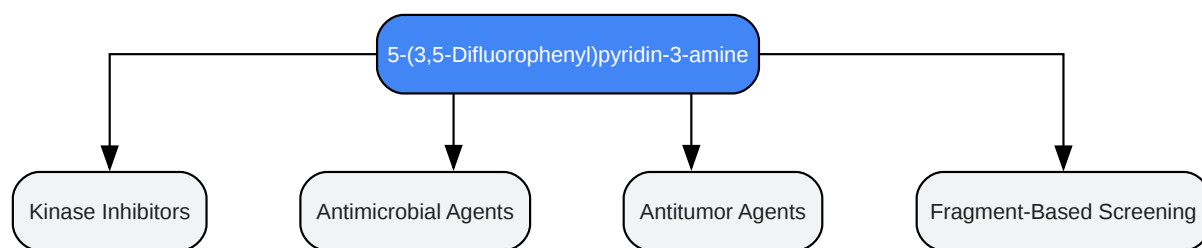
Handling and Storage: For long-term stability, the compound should be stored in a tightly sealed container in a dry, refrigerated environment (2-8°C).[\[1\]](#) It is intended for research use only and not for human or veterinary use.

Applications in Drug Discovery and Medicinal Chemistry

The 5-(3,5-difluorophenyl)pyridin-3-amine scaffold is a valuable building block in the synthesis of more complex molecules with potential therapeutic applications. The pyridine ring is a common motif in many bioactive compounds, and the difluorophenyl group can enhance biological activity.

Key Application Areas:

- **Kinase Inhibitors:** The 3,5-difluorophenyl motif is frequently incorporated into molecules designed to modulate the activity of protein kinases.[\[1\]](#)
- **Antimicrobial and Antitumor Agents:** Pyridine derivatives are known to exhibit a broad spectrum of biological activities, including antimicrobial and antitumor properties.[\[1\]](#)[\[3\]](#)
- **Fragment-Based Drug Discovery (FBDD):** This compound can serve as a fragment for screening against various biological targets to identify initial hits for drug development programs.



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Caption: Applications of the core scaffold in drug discovery.

Conclusion

While the specific isomer **4-(3,5-Difluorophenyl)pyridin-3-amine** remains elusive in common chemical databases, its close analog, 5-(3,5-Difluorophenyl)pyridin-3-amine (CAS 1225914-83-9), provides a well-characterized and synthetically accessible platform for researchers in drug discovery and medicinal chemistry. The synthetic routes, primarily through Suzuki and Buchwald-Hartwig cross-coupling reactions, are robust and adaptable. The inherent properties of the difluorophenyl and pyridinamine moieties make this scaffold a promising starting point for the development of novel therapeutics, particularly in the realm of kinase inhibition and oncology. As with any research chemical, proper handling and storage are crucial to maintain its integrity and ensure reliable experimental outcomes.

References

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